

# 2,3,5-Trimethylphenol CAS number and molecular weight

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## Compound of Interest

Compound Name: *2,3,5-Trimethylphenol*

Cat. No.: *B7770128*

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## In-Depth Technical Guide to 2,3,5-Trimethylphenol

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **2,3,5-Trimethylphenol** (CAS No: 697-82-5), a key chemical intermediate in various industrial and pharmaceutical applications. The document details its chemical and physical properties, provides established experimental protocols for its synthesis and analysis, and explores its known biological activities and applications. All quantitative data is presented in clear, tabular formats for ease of reference, and key processes are visualized through detailed diagrams to facilitate understanding.

## Chemical and Physical Properties

**2,3,5-Trimethylphenol**, also known as isopseudocumenol, is a substituted phenol that serves as a versatile building block in organic synthesis.<sup>[1][2]</sup> Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	697-82-5	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O	<a href="#">[5]</a>
Molecular Weight	136.19 g/mol	<a href="#">[5]</a>
Appearance	White to off-white or light yellow powder/crystals	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	92-95 °C	<a href="#">[1]</a>
Boiling Point	230-231 °C	<a href="#">[1]</a>
Solubility	Insoluble in water; Soluble in organic solvents	<a href="#">[1]</a>
Purity	>98.0% (GC)	<a href="#">[3]</a>

## Synthesis Protocols

### Synthesis of 2,3,5-Trimethylphenol via Rearrangement

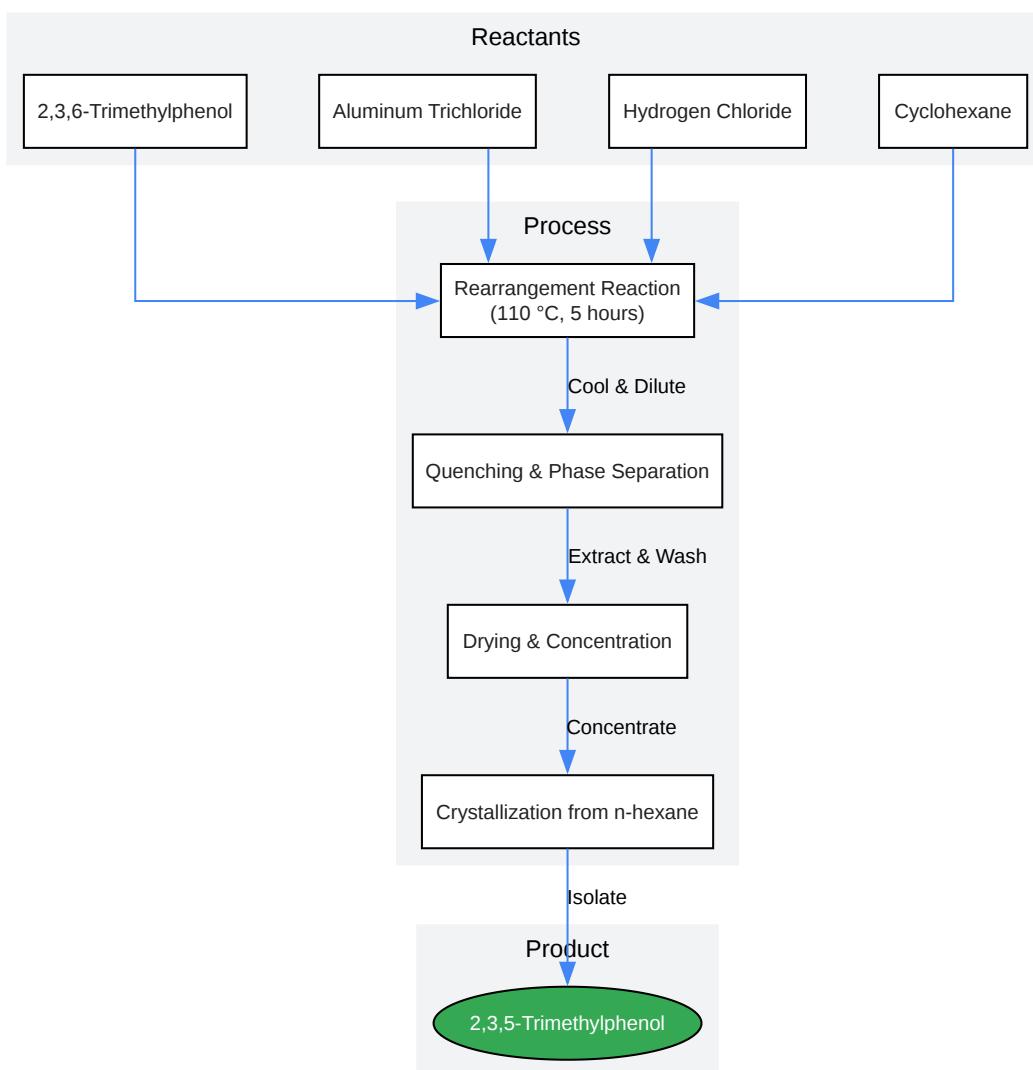
A common method for synthesizing **2,3,5-Trimethylphenol** involves the rearrangement of 2,3,6-Trimethylphenol under the influence of an aluminum trihalide catalyst.[\[6\]](#)

#### Experimental Protocol:

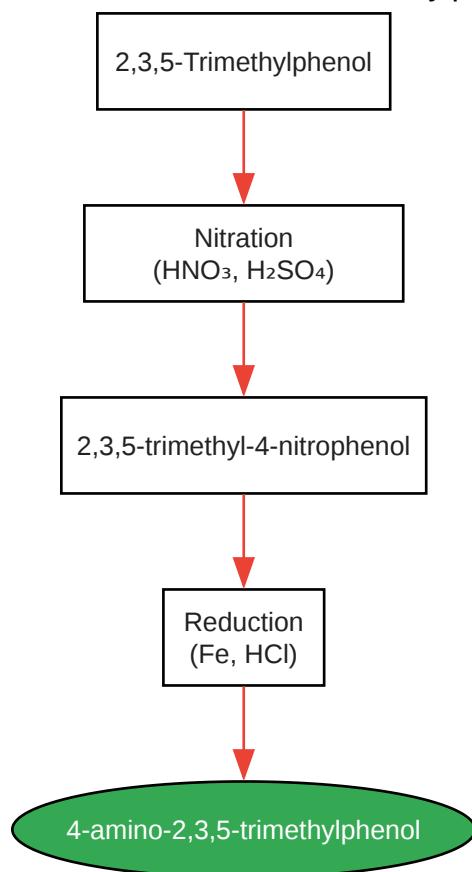
- Reaction Setup: In a 500 mL autoclave, combine 50 grams of 2,3,6-trimethylphenol, 150 grams of cyclohexane, and 74 grams of anhydrous aluminum trichloride.
- Reaction Conditions: Seal the autoclave and introduce 70 grams of dry hydrogen chloride gas. Heat the mixture to 110 °C while stirring and maintain these conditions for 5 hours.
- Work-up: Cool the reaction mixture and dilute it with 200 grams of water. Separate the organic phase.
- Extraction: Extract the aqueous phase once with 100 grams of ethyl acetate.

- Purification: Combine the organic phases and wash with 50 grams of water. Dry the solution over anhydrous sodium sulfate. Filter and concentrate the filtrate under reduced pressure.
- Crystallization: Add 50 grams of n-hexane to the residue and stir at room temperature for 30 minutes to induce crystallization.
- Isolation: Collect the resulting crystals by filtration to yield **2,3,5-Trimethylphenol**.[\[6\]](#)

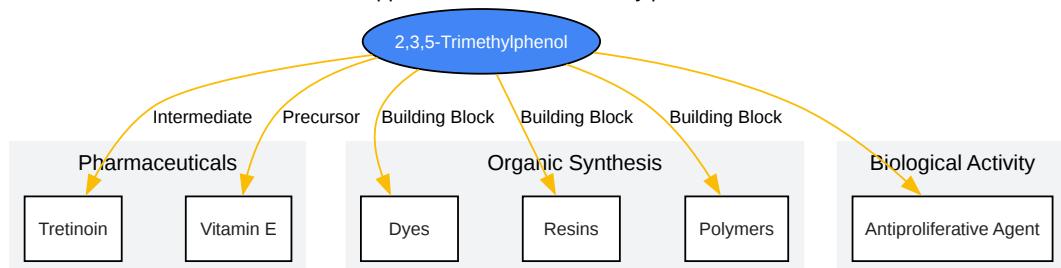
## Synthesis of 2,3,5-Trimethylphenol



## Synthesis of 4-amino-2,3,5-trimethylphenol



## Applications of 2,3,5-Trimethylphenol



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